

An In-depth Technical Guide to 5-Hydroxypentanal: Discovery, Synthesis, and Chemical Profile

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Compound of Interest

Compound Name: 5-Hydroxypentanal

Cat. No.: B1214607

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For Researchers, Scientists, and Drug Development Professionals

Introduction

5-Hydroxypentanal, a bifunctional organic molecule featuring both a hydroxyl and an aldehyde group, holds a significant place in the landscape of organic chemistry. Its unique structure, characterized by a five-carbon chain with functional groups at each end, makes it an invaluable model compound for studying fundamental chemical principles such as ring-chain tautomerism, a phenomenon central to carbohydrate chemistry.^[1] Furthermore, its role as a versatile synthetic intermediate provides access to a range of other valuable chemicals. This technical guide offers a comprehensive overview of the discovery, synthesis, and chemical properties of **5-Hydroxypentanal**, with a focus on detailed experimental protocols and quantitative data to support researchers and professionals in drug development and chemical synthesis.

History and Discovery

The first documented preparation of **5-Hydroxypentanal** was reported by Paul in 1934.^[1] This initial synthesis opened the door for further investigation into its properties and reactions. A more detailed and adaptable experimental protocol was later published in Organic Syntheses by G. Forrest Woods, Jr., making the compound more accessible for research.^[2] The primary historical significance of **5-Hydroxypentanal** lies in its use as a simple analog for studying the

complex stereochemical and isomeric behavior of monosaccharides. Its ability to exist in equilibrium between an open-chain aldehyde form and a cyclic hemiacetal form provided a clear and understandable model for the ring-chain tautomerism observed in sugars like glucose.[3] This was instrumental in advancing the understanding of carbohydrate chemistry in the early 20th century.

Physicochemical Properties

5-Hydroxypentanal is a colorless, viscous oil at room temperature.[2] Its bifunctional nature dictates its chemical reactivity and physical properties.

Property	Value
CAS Number	4221-03-8
Molecular Formula	C ₅ H ₁₀ O ₂
Molecular Weight	102.13 g/mol [4]
Boiling Point	62-66 °C at 9-10 mmHg[2]
Density	1.055 g/mL at 25 °C

Synthesis Methods

Several synthetic routes to **5-Hydroxypentanal** have been developed, with the acid-catalyzed hydration of 2,3-dihydropyran being the most well-documented and widely used method. Other notable methods include synthesis from biomass-derived precursors like tetrahydrofurfuryl alcohol and through reductive amination pathways.

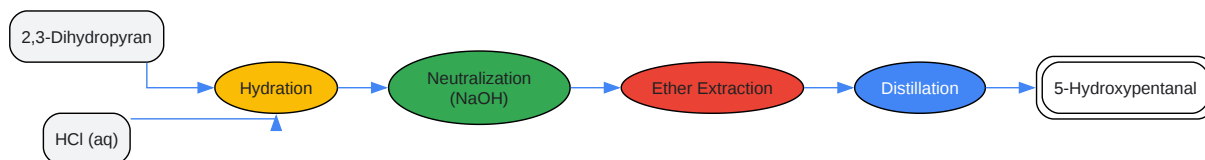
Acid-Catalyzed Hydration of 2,3-Dihydropyran

This is the classical and most common method for preparing **5-Hydroxypentanal**. The reaction involves the acid-catalyzed opening of the vinyl ether in 2,3-dihydropyran by water to form the target hydroxyaldehyde.

Experimental Protocol (Adapted from Organic Syntheses)[2]

- Materials:

- 2,3-Dihydropyran (100 g)
- Concentrated Hydrochloric Acid (25 mL)
- Water (300 mL)
- 20% Sodium Hydroxide solution
- Phenolphthalein indicator
- Diethyl ether
- Procedure:
 - In a 1-liter three-necked flask equipped with a mechanical stirrer, combine 300 mL of water and 25 mL of concentrated hydrochloric acid.
 - To the stirred acidic solution, add 100 g of 2,3-dihydropyran.
 - Continue stirring until the solution becomes homogeneous (approximately 5-10 minutes) and then for an additional 20 minutes. Note that the reaction is exothermic.
 - Add a few drops of phenolphthalein indicator to the mixture.
 - Neutralize the acid by adding 20% sodium hydroxide solution until a faint pink color persists.
 - Transfer the solution to a continuous liquid-liquid extractor and extract with diethyl ether for approximately 16 hours.
 - Dry the ether extract over anhydrous sodium sulfate and filter.
 - Remove the ether by distillation under reduced pressure.
 - Distill the residue under reduced pressure (approximately 10 mmHg). The product, **5-Hydroxypentanal**, will distill as a clear, colorless, viscous oil at 62-66 °C.
- Yield: 90-95 g (74-79%)[2]



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*Synthesis workflow of **5-Hydroxypentanal** from 2,3-dihydropyran.*

Synthesis from Tetrahydrofurfuryl Alcohol

5-Hydroxypentanal can also be synthesized from tetrahydrofurfuryl alcohol, a renewable resource derived from biomass. This process typically involves a dehydration step to form 2,3-dihydropyran, which is then hydrated as described above.^[5] A direct ring-opening of tetrahydrofurfuryl alcohol to **5-hydroxypentanal** is also an area of active research, often employing heterogeneous catalysts.^[6]

Reductive Amination

While not a direct synthesis of **5-Hydroxypentanal** itself, reductive amination is a key reaction of this compound and can be part of a synthetic pathway starting from other precursors. For instance, biomass-derived precursors can be converted to **5-hydroxypentanal**, which can then undergo reductive amination to produce valuable amino alcohols.^[1] High yields of up to 93% have been reported for such processes.^[1]

Quantitative Data Summary for Synthesis Methods

Synthesis Method	Starting Material	Key Reagents /Catalysts	Temperature (°C)	Pressure	Yield (%)	Reference
Acid-Catalyzed Hydration	2,3-Dihydropyran	HCl, H ₂ O	Room Temperature	Atmospheric	74-79	[2]
Hydration of Dihydropyran	2,3-Dihydropyran	Supported Nickel Catalyst	< 120	< 3 MPa	-	[1]
From Biomass Precursors (via Reductive Amination)	Biomass-derived precursors	-	-	-	up to 93	[1]

Chemical Reactions and Tautomerism

Key Reactions

5-Hydroxypentanal undergoes reactions characteristic of both alcohols and aldehydes.

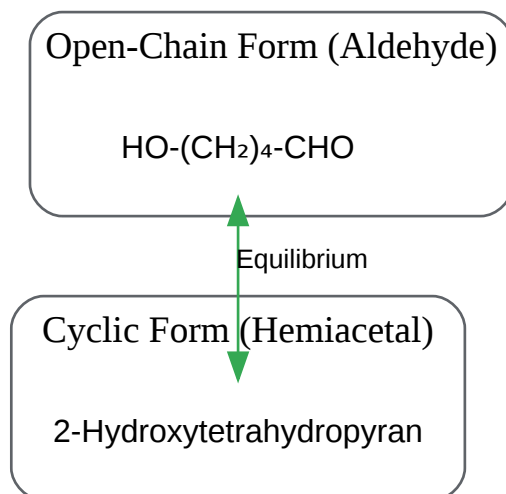
- **Oxidation:** The aldehyde group can be oxidized to a carboxylic acid, forming 5-hydroxypentanoic acid.
- **Reduction:** The aldehyde group can be reduced to a primary alcohol, yielding 1,5-pentanediol.
- **Condensation Reactions:** The aldehyde functionality readily reacts with amines to form imines or with alcohols to form acetals.[1]

Ring-Chain Tautomerism

A crucial aspect of **5-Hydroxypentanal**'s chemistry is its existence in a dynamic equilibrium between the open-chain aldehyde form and a cyclic hemiacetal form, 2-

hydroxytetrahydropyran. This intramolecular cyclization is analogous to the formation of pyranose rings in hexose sugars.[3]

In a 75% aqueous dioxane solution, it has been shown that **5-Hydroxypentanal** exists predominantly as the cyclic hemiacetal, with only about 6.1% remaining as the free aldehyde. [3] This equilibrium is influenced by the solvent and temperature.



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*Ring-chain tautomerism of **5-Hydroxypentanal**.*

Biological Relevance

Currently, there is limited direct evidence of **5-Hydroxypentanal** being a key signaling molecule in major metabolic pathways. Its significance in a biological context is primarily as a metabolite in certain specific pathways. For example, it is a known metabolite of N-nitrosopiperidine, a carcinogenic compound.[1] The study of its formation and further reactions in such metabolic processes is relevant to toxicology and drug metabolism research.

Given its structural similarity to intermediates in carbohydrate metabolism, it remains a valuable tool for researchers studying enzyme kinetics and the mechanisms of carbohydrate-modifying enzymes. Its potential derivation from biomass also positions it as a key platform chemical in the development of sustainable routes to pharmaceuticals and other high-value chemicals.

Conclusion

5-Hydroxypentanal, since its initial synthesis, has proven to be a molecule of considerable interest in organic chemistry. Its role in elucidating the principles of ring-chain tautomerism has been fundamental to our understanding of carbohydrate chemistry. The well-established synthetic protocol from 2,3-dihydropyran, coupled with emerging routes from renewable resources, ensures its continued relevance. For researchers and professionals in drug development and chemical synthesis, **5-Hydroxypentanal** offers a versatile platform for the construction of more complex molecules and serves as a valuable model system for studying the interplay of different functional groups. A thorough understanding of its synthesis, reactivity, and physicochemical properties is therefore essential for leveraging its full potential.

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